

Personal protective equipment for handling Metolcarb

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Compound of Interest

Compound Name: Metolcarb

Cat. No.: B1676512

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Essential Safety and Handling Guide for Metolcarb

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Metolcarb** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Metolcarb is a carbamate insecticide that functions as a cholinesterase inhibitor.^{[1][2]} It is classified as toxic if swallowed and in contact with skin, and is also toxic to aquatic life with long-lasting effects.^{[3][4]} Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Metolcarb**, providing a clear reference for its physical and toxicological properties.

Table 1: Physical and Chemical Properties of **Metolcarb**

Property	Value	Source
Chemical Formula	C ₉ H ₁₁ NO ₂	[3]
Molecular Weight	165.21 g/mol	
Appearance	Colorless crystalline solid	
Melting Point	76-77 °C (169-171 °F)	
Boiling Point	241.6 °C at 760 mmHg	
Vapor Pressure	1 x 10 ⁻⁵ mm Hg at 25 °C (77 °F)	
Water Solubility	Slightly soluble	

Table 2: Toxicological Data and Exposure Limits for **Metolcarb**

Parameter	Value	Species	Source
LD ₅₀ (Oral)	580 mg/kg	Rat (male)	
LD ₅₀ (Dermal)	>2000 mg/kg	Rat	
Occupational Exposure Limits (OELs)	No established limits	N/A	

Note: No occupational exposure limits have been established for **Metolcarb** by major regulatory agencies such as OSHA or NIOSH. This absence of established limits does not imply the substance is harmless; all necessary precautions should be taken to minimize exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **Metolcarb**. The following table outlines the required equipment. While specific breakthrough times for **Metolcarb** are not available, general recommendations for handling carbamate pesticides should be followed.

Table 3: Recommended Personal Protective Equipment (PPE) for Handling **Metolcarb**

PPE Category	Specification	Rationale and Source
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	To prevent contact with eyes, which can cause serious irritation.
Hand Protection	Chemical-resistant, impervious gloves. Nitrile or Neoprene gloves are recommended. Double gloving is advised.	To prevent skin contact, as Metolcarb is toxic upon dermal absorption. Specific breakthrough time data for Metolcarb is not available; therefore, gloves should be inspected before each use and changed frequently.
Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat or coveralls. An apron may be necessary for splash hazards.	To protect skin from accidental contact and spills.
Respiratory Protection	A full-face respirator with appropriate cartridges should be used if exposure limits are exceeded, if irritation is experienced, or when handling the powder outside of a fume hood.	To prevent inhalation, which can lead to systemic toxicity.

Experimental Protocol: Safe Handling of Metolcarb

This protocol provides a step-by-step guide for the safe handling of **Metolcarb** in a laboratory environment.

1. Preparation and Precautionary Measures

- Designated Area: All work with **Metolcarb** must be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Safety Data Sheet (SDS) Review: Before beginning any work, all personnel must review the **Metolcarb** Safety Data Sheet.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested. Have a chemical spill kit appropriate for solid materials readily available.
- PPE Donning: Put on all required PPE as outlined in Table 3 before entering the designated handling area.

2. Handling Procedures

- Weighing: If weighing the solid compound, do so within a fume hood or a balance enclosure to prevent the generation of airborne dust.
- Solution Preparation: When preparing solutions, add **Metolcarb** to the solvent slowly to avoid splashing. Keep containers tightly closed when not in use.
- Avoid Contact: Avoid all direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory.
- General Hygiene: Wash hands thoroughly with soap and water after handling **Metolcarb**, before breaks, and at the end of the workday.

3. Spill and Emergency Procedures

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable decontaminating solution.
- Major Spills: In the event of a large spill, evacuate the area immediately and alert laboratory safety personnel.

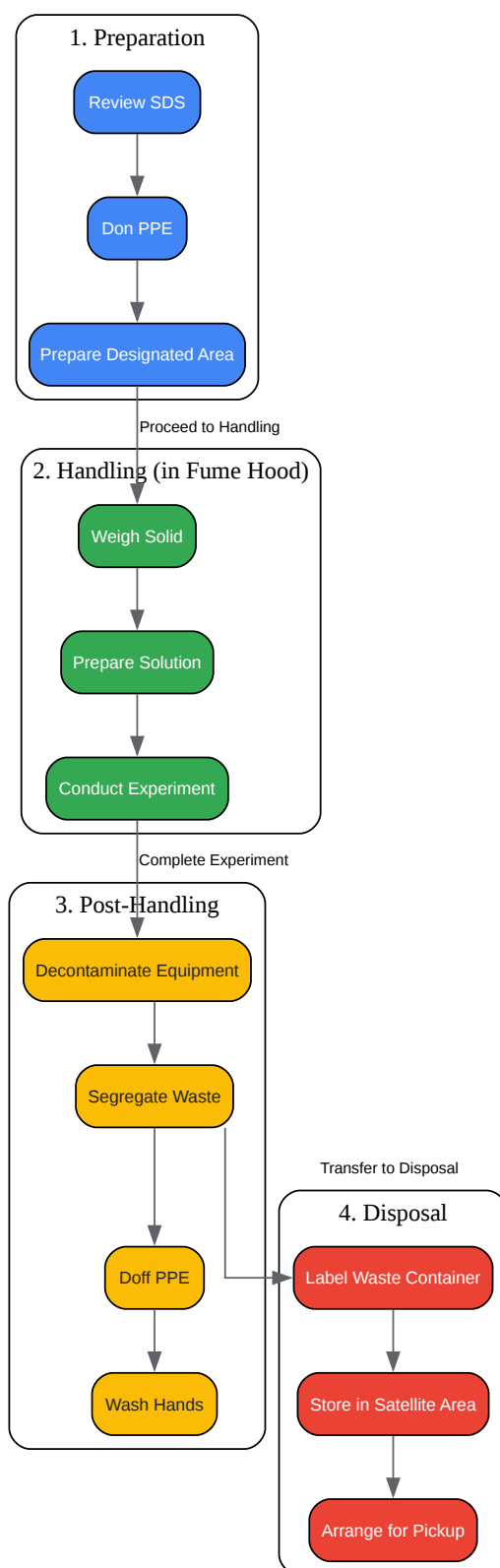
- Skin Contact: If skin contact occurs, immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.
- Eye Contact: If **Metolcarb** comes into contact with the eyes, flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

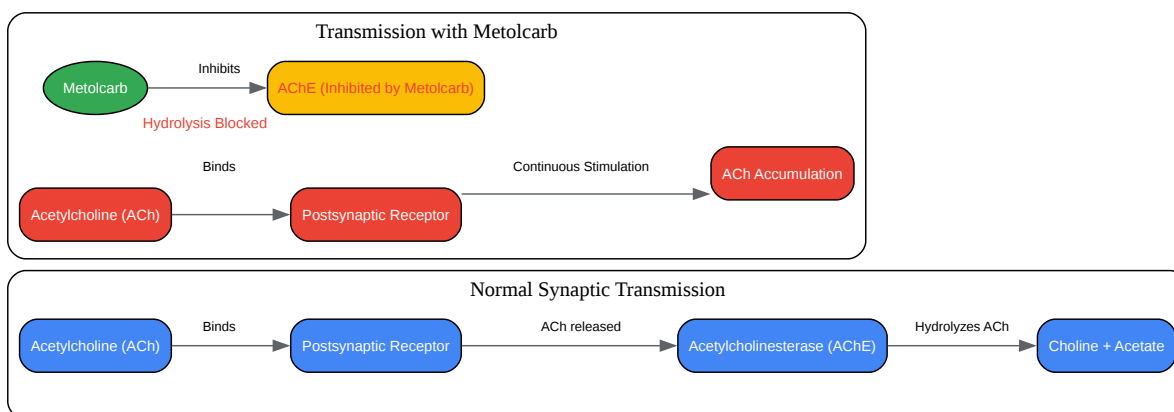
4. Disposal Plan

- Waste Collection: All **Metolcarb** waste, including contaminated consumables (e.g., gloves, weighing paper), must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Method: Dispose of **Metolcarb** waste through an approved hazardous waste disposal facility. Do not dispose of it down the drain or in the regular trash.
- Decontamination: Decontaminate all non-disposable equipment that has come into contact with **Metolcarb** using an appropriate cleaning procedure before reuse.

Visualizations

The following diagrams illustrate the safe handling workflow for **Metolcarb** and its mechanism of action as a cholinesterase inhibitor.





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References

- 1. nj.gov [nj.gov]
- 2. targetmol.com [targetmol.com]
- 3. METOLCARB | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. cdc.gov [cdc.gov]
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